

Safeguarding Your Laboratory: Proper Disposal of Fmoc-D-Lys(Aloc)-OH

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Compound of Interest

Compound Name: Fmoc-D-Lys(Aloc)-OH

Cat. No.: B613325

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For researchers and scientists engaged in drug development and peptide synthesis, the proper handling and disposal of chemical reagents is paramount to ensuring a safe and compliant laboratory environment. This guide provides detailed, step-by-step procedures for the safe disposal of **Fmoc-D-Lys(Aloc)-OH**, a common reagent in solid-phase peptide synthesis. Adherence to these protocols is essential for minimizing environmental impact and protecting laboratory personnel.

Chemical and Safety Data Overview

Fmoc-D-Lys(Aloc)-OH is a white, solid, non-hazardous substance according to Regulation (EC) No. 1272/2008.^[1] However, as with any chemical reagent, caution should be exercised during handling and disposal.

Property	Data	Reference
Chemical Name	N α -Fmoc-N ϵ -allyloxycarbonyl-D-lysine	[2]
CAS Number	146982-27-6	[1][3]
Molecular Formula	C ₂₅ H ₂₈ N ₂ O ₆	[2][4]
Molecular Weight	452.5 g/mol	[1][2]
Appearance	White to beige powder	[1][2]
Storage Temperature	2-8°C	[3]
Incompatible Materials	Strong oxidizing agents	[1]

While not classified as hazardous, **Fmoc-D-Lys(Aloc)-OH** may cause irritation to the respiratory tract, skin, and eyes upon contact.[2] In the event of a fire, hazardous decomposition products such as carbon oxides and nitrogen oxides may be formed.[1]

Personal Protective Equipment (PPE)

Before handling **Fmoc-D-Lys(Aloc)-OH** for disposal, all personnel must be equipped with the appropriate personal protective equipment.

PPE Item	Specification
Gloves	Inspected, disposable nitrile gloves
Eye Protection	Splash goggles or safety glasses with side shields
Respiratory	Dust respirator (e.g., N95)
Body Protection	Full suit or laboratory coat
Footwear	Closed-toe shoes

Step-by-Step Disposal Protocol

The recommended disposal method for **Fmoc-D-Lys(Aloc)-OH** is to engage a licensed professional waste disposal service.^[1]^[5] The following steps outline the procedure for collecting and preparing the chemical waste for disposal.

1. Waste Collection:

- Use appropriate tools, such as a shovel or spatula, to carefully transfer the spilled or waste **Fmoc-D-Lys(Aloc)-OH** into a designated and clearly labeled waste disposal container.^[2]
- Ensure the container is suitable for solid chemical waste and is kept closed when not in use.^[1]

2. Container Labeling:

- The waste container must be clearly labeled with the full chemical name: "**Fmoc-D-Lys(Aloc)-OH**".
- Include the CAS number: "146982-27-6".
- Indicate the nature of the waste (e.g., "Solid Chemical Waste for Disposal").

3. Storage Pending Disposal:

- Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[1]
- The storage area should be designated for chemical waste and be inaccessible to unauthorized personnel.

4. Arranging for Disposal:

- Contact a licensed and reputable chemical waste disposal company to arrange for the collection and disposal of the **Fmoc-D-Lys(Aloc)-OH** waste.^[1]
- Provide the disposal company with the Safety Data Sheet (SDS) for the chemical.

5. Disposal of Contaminated Materials:

- Any materials, such as gloves, paper towels, or weighing paper, that have come into contact with **Fmoc-D-Lys(Aloc)-OH** should be considered contaminated.
- Dispose of these contaminated materials in the same designated waste container as the chemical itself.^[1]

Emergency Procedures

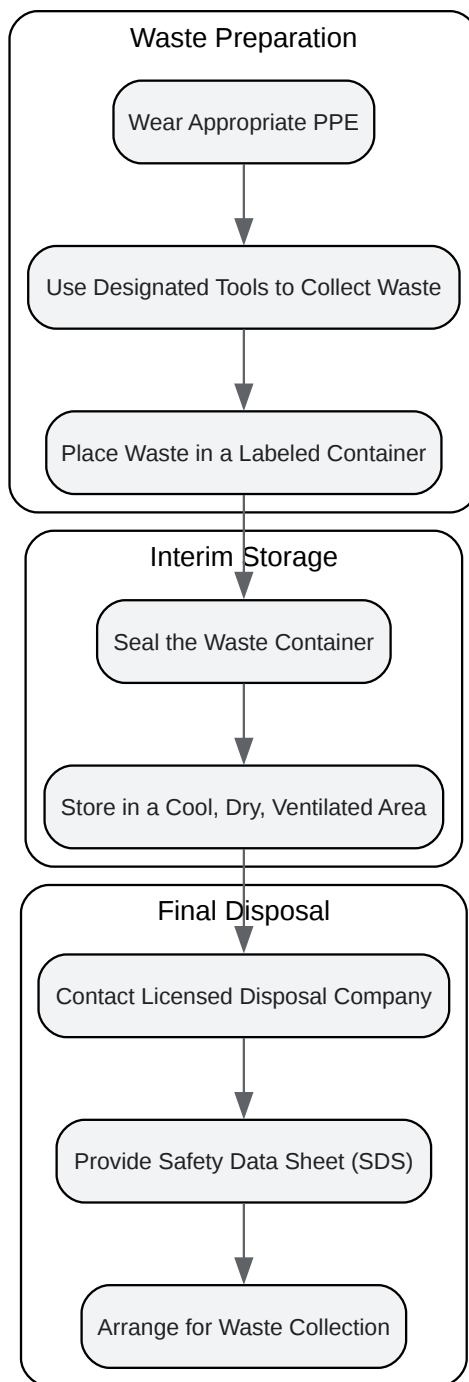
In the event of accidental release or exposure, follow these immediate safety measures:

Exposure Type	First Aid Measures
Inhalation	Move the individual to fresh air. If not breathing, provide artificial respiration.
Skin Contact	Wash the affected area thoroughly with soap and plenty of water.
Eye Contact	Flush the eyes with water as a precaution. Remove contact lenses if present and easy to do.
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person.

For any significant exposure, seek immediate medical attention.

Disposal Workflow Diagram

Fmoc-D-Lys(Aloc)-OH Disposal Workflow



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Caption: A flowchart illustrating the key stages of **Fmoc-D-Lys(Aloc)-OH** waste management.

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